

Application Notes and Protocols for Creating Stable Solutions of Regelinol

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Compound of Interest

Compound Name: *Regelinol*

Cat. No.: *B1679257*

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Introduction

Regelinol, a naturally occurring ursene-type triterpenoid isolated from *Tripterygium regelii*, has garnered significant interest within the scientific community for its potential antitumor properties. Preliminary studies indicate that **Regelinol** may exert its cytotoxic effects through the induction of apoptosis and modulation of key cellular signaling pathways, including the NF- κ B pathway. The lipophilic nature of **Regelinol** necessitates the use of organic solvents for its dissolution to prepare stable solutions suitable for in vitro and in vivo experimental models.

This document provides detailed application notes and protocols for the preparation of stable solutions of **Regelinol**. It includes information on solubility, recommended storage conditions, and step-by-step procedures for creating stock and working solutions. Additionally, it summarizes the current understanding of **Regelinol**'s mechanism of action, supported by visual diagrams of the relevant signaling pathways.

Data Presentation

Chemical and Physical Properties of Regelinol

Property	Value	Source
CAS Number	109974-22-3	MedKoo Biosciences
Molecular Formula	C ₃₁ H ₄₈ O ₅	MedKoo Biosciences
Molecular Weight	504.7 g/mol	MedKoo Biosciences
Appearance	Solid powder	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences

Storage and Stability of Regelinol

Form	Storage Condition	Shelf Life	Source
Solid Powder	Dry, dark at 0-4°C (short term) or -20°C (long term)	>3 years (if stored properly)	MedKoo Biosciences
In Solvent (DMSO)	-80°C	>1 year	TargetMol

Cytotoxicity of Related *Tripterygium regelii* Triterpenoids

While specific IC₅₀ values for **Regelinol** are not readily available in the reviewed literature, a study on triterpenoids from *Tripterygium regelii* demonstrated the inhibitory effects of several related compounds on the proliferation of human breast cancer cells (MCF-7) at a concentration of 10 µM.^[1]

Compound	% Inhibition of MCF-7 proliferation at 10 µM
Compound 5	69.6%
Compound 6	72.8%
Compound 10	43.3%

Note: The specific names of compounds 5, 6, and 10 were not provided in the abstract.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Regelinol Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Regelinol** in dimethyl sulfoxide (DMSO).

Materials:

- **Regelinol** powder (MW: 504.7 g/mol)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Weighing Regelinol:** In a sterile microcentrifuge tube, accurately weigh out 5.05 mg of **Regelinol** powder using a calibrated analytical balance.
- **Adding DMSO:** Add 1 mL of anhydrous, sterile DMSO to the tube containing the **Regelinol** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes, or until the **Regelinol** is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Aliquot the 10 mM **Regelinol** stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term storage.

Protocol 2: Preparation of a Regelinol Working Solution for Cell-Based Assays

This protocol outlines the dilution of the 10 mM **Regelinol** stock solution to a final working concentration for use in cell culture experiments. The final concentration of DMSO in the cell culture medium should be kept to a minimum, ideally below 0.5%, to avoid solvent-induced cytotoxicity.

Materials:

- 10 mM **Regelinol** stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

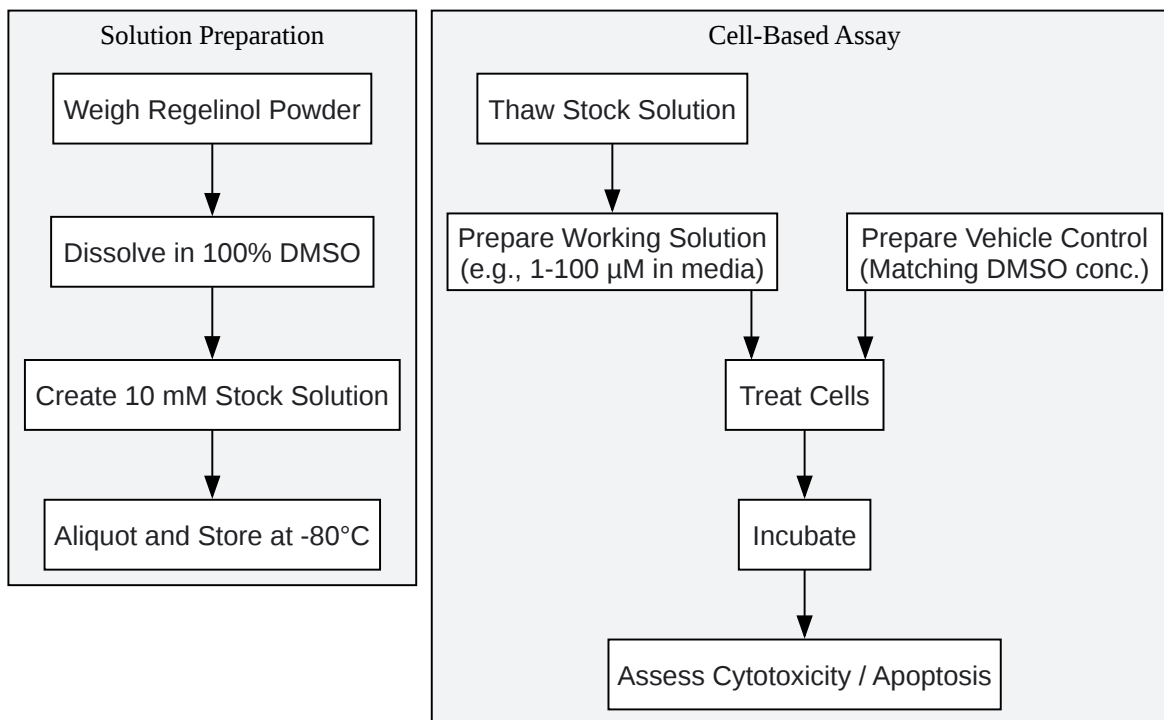
Procedure:

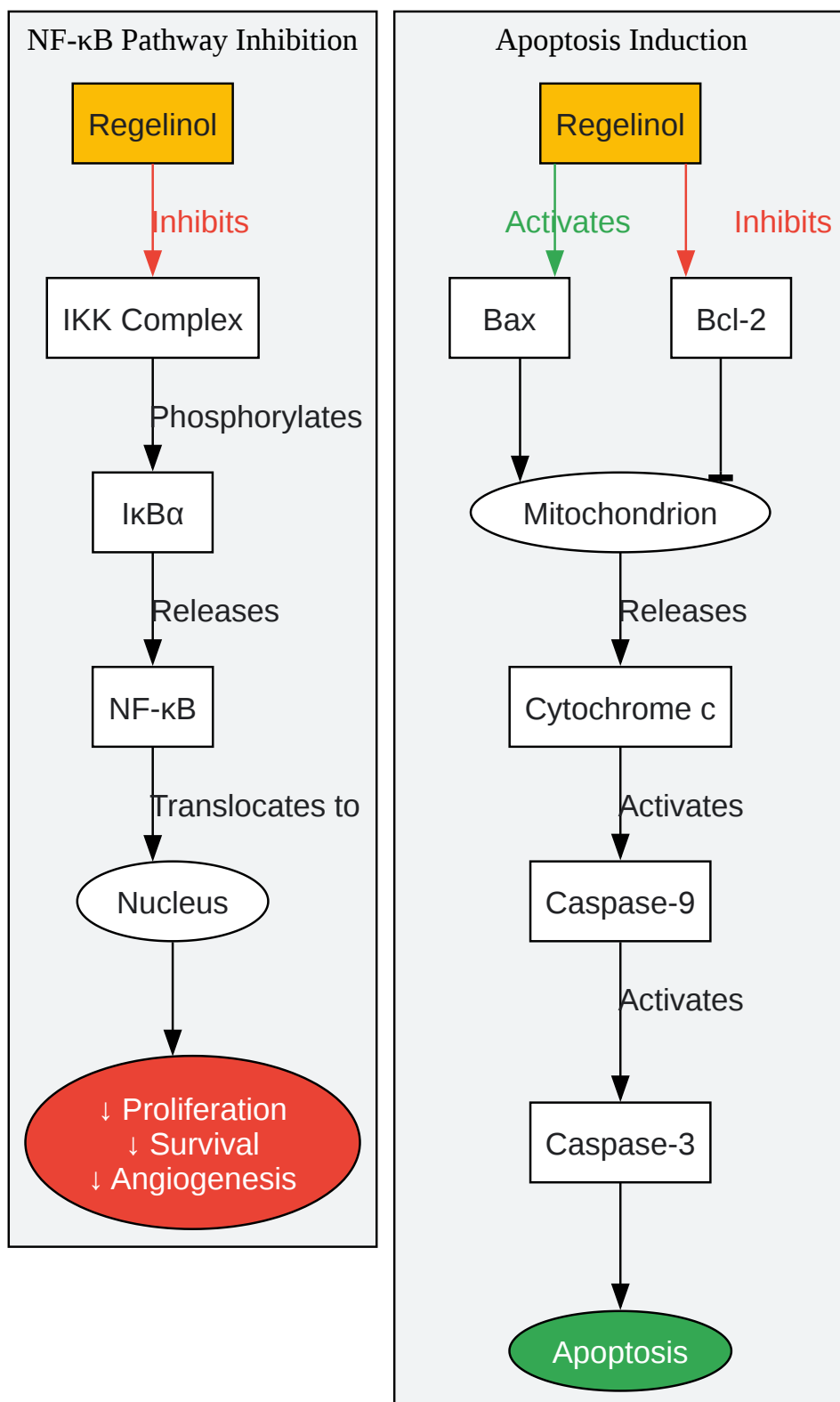
- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **Regelinol** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes, it is recommended to perform an intermediate dilution. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in sterile cell culture medium (e.g., 5 μ L of 10 mM stock + 45 μ L of medium).
- Final Dilution: Further dilute the intermediate solution or the stock solution to the desired final working concentration in the cell culture medium. For example, to prepare a 10 μ M working solution from a 1 mM intermediate solution, perform a 1:100 dilution (e.g., 10 μ L of 1 mM intermediate solution into 990 μ L of medium).
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **Regelinol** working solution.

- Application to Cells: Add the prepared working solution and vehicle control to the cell cultures as per the experimental design.

Mandatory Visualizations

Regelinol Experimental Workflow





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References

- 1. Triterpenoids from the stems of *Tripterygium regelii* - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com